

Pyridine-2-carboximidohydrazide IUPAC name and synonyms

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Compound of Interest

Compound Name: Pyridine-2-carboximidohydrazide

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Pyridine-2-carboximidohydrazide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pyridine-2-carboximidohydrazide**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, synthesis protocols, and potential applications, presenting a valuable resource for professionals in drug discovery and chemical research.

Chemical Identity

- IUPAC Name: N'-aminopyridine-2-carboximidamide[1]
- Synonyms: 2-Pyridinecarboximidic acid, hydrazide; Pyridine-2-hydrazidine; 2-Pyridine amidrazone[1]
- CAS Number: 1005-02-3

Physicochemical Properties

A summary of the known quantitative data for **Pyridine-2-carboximidohydrazide** is presented in the table below. The data is a combination of computed and experimentally determined

values.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₄	PubChem
Molecular Weight	136.16 g/mol	[1]
Crystal System	Monoclinic	[1]
Space Group	P2 ₁	[1]
Unit Cell Dimensions	a = 5.6955 Å, b = 3.8408 Å, c = 14.592 Å α = 90°, β = 91.631°, γ = 90°	PubChem
Hydrogen Bond Donors	3	PubChem
Hydrogen Bond Acceptors	4	PubChem
Rotatable Bond Count	1	PubChem
Appearance	Solid (recrystallized from benzene)	[1]

Synthesis Protocol

The synthesis of N'-aminopyridine-2-carboximidamide can be achieved through the reaction of 2-cyanopyridine with hydrazine. The following protocol is based on a reported method with some modifications[\[1\]](#).

Materials:

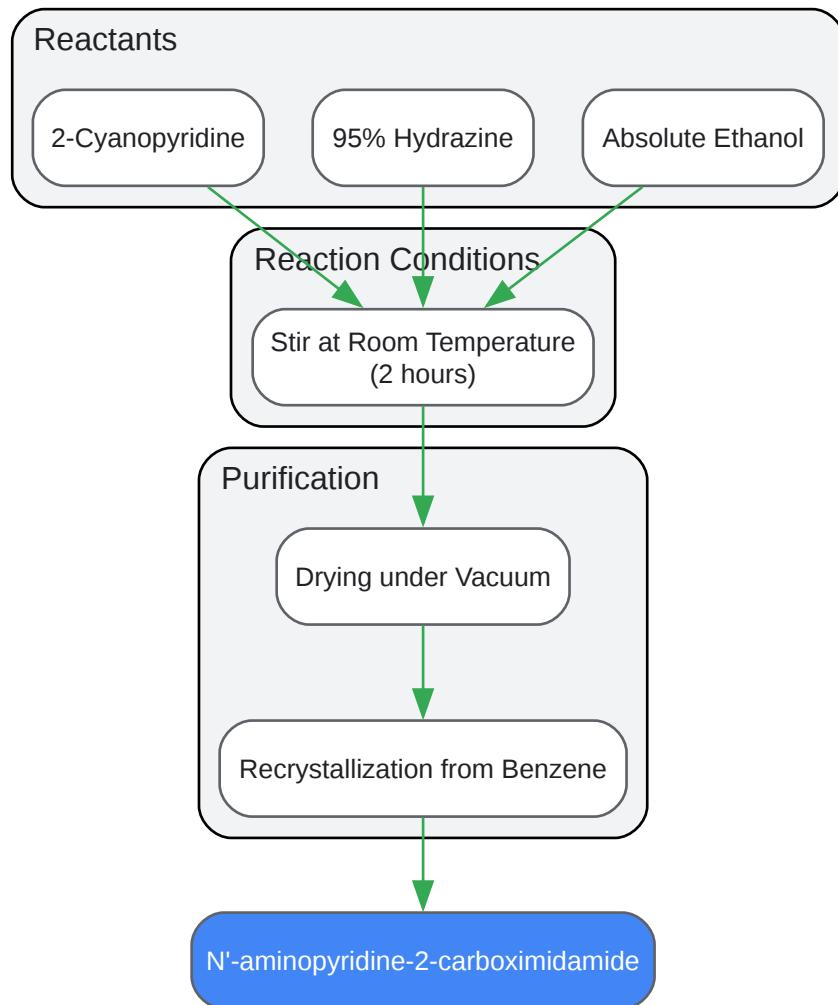
- 2-Cyanopyridine
- 95% Hydrazine
- Absolute Ethanol
- Benzene (for recrystallization)

Procedure:

- In a suitable reaction vessel, a mixture of 2-cyanopyridine (0.05 mol), absolute ethanol (9 ml), and 95% hydrazine (15 ml) is prepared.
- The mixture is stirred at room temperature for 2 hours.
- The resulting solid product is collected and dried under vacuum.
- For purification, the crude product is recrystallized from benzene.

Mandatory Visualization

The following diagram illustrates the synthesis workflow for N'-aminopyridine-2-carboximidamide.



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Caption: Synthesis workflow for N'-aminopyridine-2-carboximidamide.

Biological Activity and Potential Applications

While extensive biological data for **Pyridine-2-carboximidohydrazide** is not widely available in the public domain, its structural motifs are present in compounds with known biological activities. The pyridine ring is a common scaffold in many pharmaceuticals, and hydrazone derivatives have been investigated for a range of therapeutic applications, including antimicrobial and anticancer activities.

The coordination chemistry of N'-aminopyridine-2-carboximidamide has been a subject of study, suggesting its potential use as a ligand in the formation of metal complexes. These complexes could have applications in catalysis or as novel therapeutic agents.

Further research is required to fully elucidate the biological activity profile and potential signaling pathway interactions of **Pyridine-2-carboximidohydrazide**. As a versatile chemical intermediate, it holds promise for the development of new molecules with diverse applications in drug discovery and materials science.

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References

- 1. researchgate.net [researchgate.net]
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